

Personal protective equipment for handling 4-(Bromomethyl)phenylacetic acid

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Compound of Interest

Compound Name: 4-(Bromomethyl)phenylacetic acid

Cat. No.: B083933

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Safe Handling Protocol for 4-(Bromomethyl)phenylacetic Acid

This document provides essential safety and logistical information for the handling and disposal of **4-(Bromomethyl)phenylacetic acid** (CAS RN: 13737-36-5). The following procedures are designed to minimize risk and ensure the safety of laboratory personnel.

Hazard Identification and Risk Assessment

4-(Bromomethyl)phenylacetic acid is a hazardous substance that requires careful handling. The primary risks are associated with inhalation, skin contact, and eye contact.

Hazard Summary Table

Hazard Classification	GHS Hazard Code	Description	Citations
Skin Irritation	H315	Causes skin irritation.	[1]
Serious Eye Irritation	H319	Causes serious eye irritation.	[1]
Respiratory Sensitization	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[2]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.	[1]
Acute Toxicity (Oral)	H302	Harmful if swallowed.	
Skin Sensitization	H317	May cause an allergic skin reaction.	

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure. The following equipment must be worn at all times when handling this chemical.

- Hand Protection: Chemical-resistant gloves (e.g., Nitrile or Neoprene) are required. Always inspect gloves for tears or punctures before use.[1][3]
- Eye and Face Protection: Wear chemical splash goggles and a face shield. Standard safety glasses are not sufficient.[1][4]
- Respiratory Protection: A NIOSH-approved N95 dust mask or a higher level of respiratory protection (e.g., a full face-piece respirator) must be used, especially when handling the solid powder, to avoid inhaling dust particles.[2][3]
- Body Protection: Wear a chemical-resistant apron over a lab coat. Ensure clothing covers all exposed skin.[1][5]

- Footwear: Closed-toe shoes are mandatory. For larger quantities or in case of spills, HAZ-MAT boots or chemical-resistant shoe coverings should be used.[\[6\]](#)

Operational Plan: Step-by-Step Handling Procedure

3.1. Preparation and Engineering Controls

- Ventilation: All handling of **4-(Bromomethyl)phenylacetic acid**, including weighing and solution preparation, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[\[1\]](#)
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested. Have a chemical spill kit appropriate for halogenated organic compounds nearby.
- Work Area: Designate a specific area for handling this chemical. Cover the work surface with absorbent, disposable bench paper.

3.2. Handling the Solid Compound

- Don PPE: Before opening the container, put on all required PPE as listed in Section 2.
- Weighing: Carefully weigh the required amount of the solid powder in the fume hood. Avoid creating dust. Use a spatula to gently transfer the solid.[\[1\]](#)
- Container Management: Keep the stock container tightly closed when not in use.[\[3\]](#) Store in a cool, dry, and well-ventilated area away from oxidizing agents.[\[1\]](#)[\[7\]](#)

3.3. Solution Preparation

- Solvent Addition: Slowly add the weighed solid to the chosen solvent in a suitable flask, stirring gently to dissolve.
- Labeling: Immediately label the solution container with the chemical name, concentration, date, and appropriate hazard symbols.

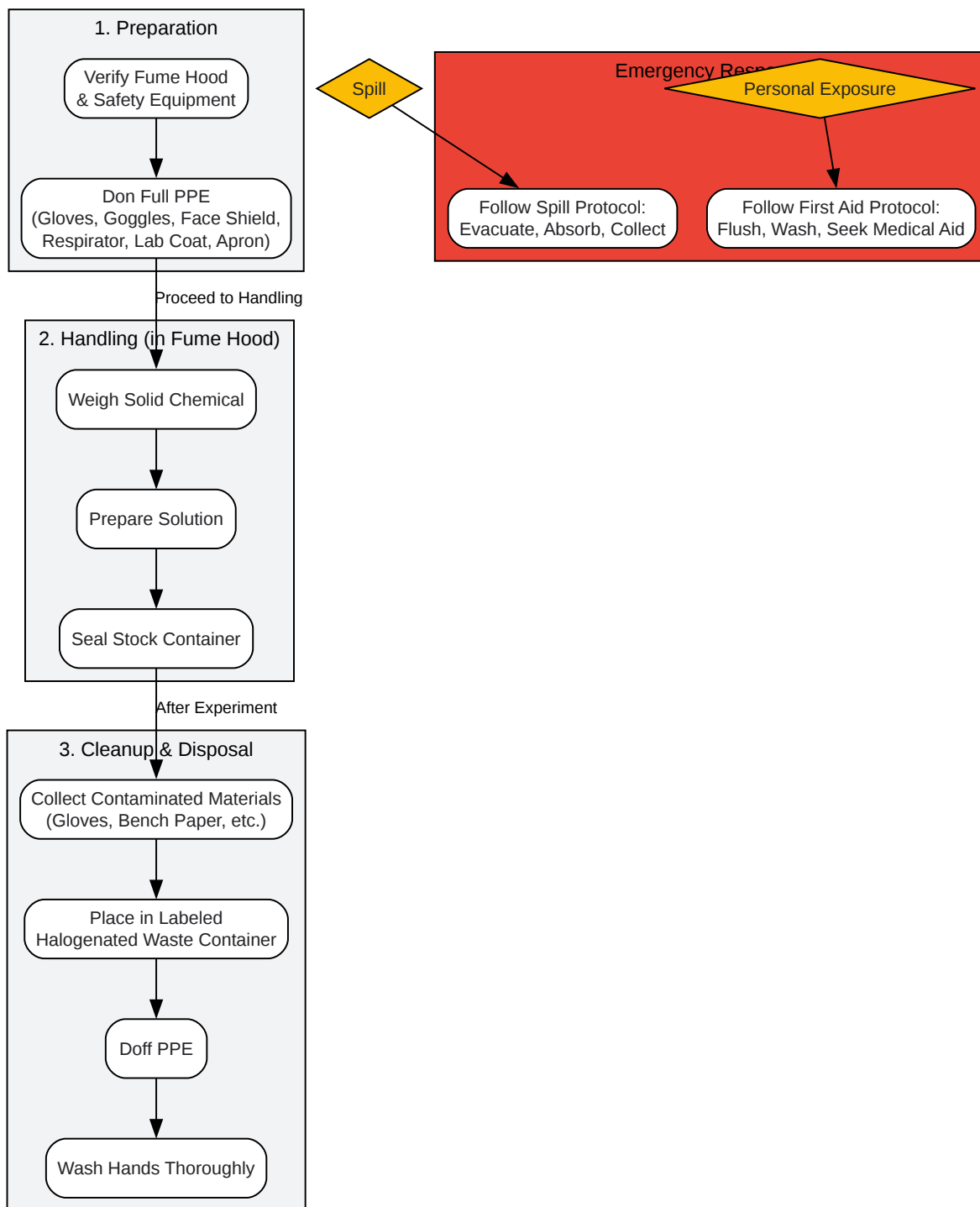
Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[1][2][3] Seek medical attention if irritation or a rash develops.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.[1][2][3] If breathing is difficult or respiratory symptoms occur, call a poison center or doctor.[2][3]
- Spill: Evacuate the area. With appropriate PPE, cover the spill with an inert absorbent material. Carefully sweep or shovel the material into a labeled, sealed container for hazardous waste disposal.[1] Do not generate dust.[1] Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

- Waste Collection: All solid waste (contaminated gloves, bench paper, etc.) and unused chemical must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Waste Segregation: Do not mix this waste with other waste streams. It should be segregated as halogenated organic waste.
- Disposal: Dispose of the waste through a licensed disposal company.[7] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

Workflow for Handling 4-(Bromomethyl)phenylacetic Acid



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Caption: Workflow for the safe handling of **4-(Bromomethyl)phenylacetic acid**.

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